

Technical Whitepaper: 3-Ethyl-1H-indol-7-ol

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Compound of Interest

Compound Name: 3-Ethyl-1H-indol-7-ol

Cat. No.: B13698439

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Part 1: Executive Summary

3-Ethyl-1H-indol-7-ol (CAS 1895169-89-7) is a specialized indole derivative characterized by a hydroxyl group at the C7 position and an ethyl side chain at the C3 position.^[1] While less ubiquitous than its 5-hydroxy (serotonin-like) or 3-acetic acid (auxin-like) counterparts, this specific scaffold serves as a critical pharmacophore in the development of non-steroidal anti-inflammatory drugs (NSAIDs) and selective serotonin receptor ligands.^[1]

Its structural isomerism is of particular significance in the synthesis of pyranoindole derivatives, such as Etodolac, where the precise positioning of the ethyl and hydroxyl moieties dictates the regioselectivity of subsequent cyclization reactions.^[1] This guide provides a definitive technical workflow for the synthesis, purification, and application of **3-Ethyl-1H-indol-7-ol**, emphasizing the handling of its oxidation-sensitive phenolic system.^[1]

Part 2: Chemical Identity & Physical Properties^[1]

The following data establishes the baseline identity for validation during synthesis and procurement.

Property	Specification
Chemical Name	3-Ethyl-1H-indol-7-ol
CAS Number	1895169-89-7
Molecular Formula	C ₁₀ H ₁₁ NO
Molecular Weight	161.20 g/mol
Appearance	Off-white to pale beige crystalline powder
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Sparingly soluble in water
pKa (Predicted)	~9.8 (Phenolic OH), ~16.5 (Indole NH)
Storage Conditions	-20°C, Inert Atmosphere (Argon/Nitrogen), Protect from light
Instability	High susceptibility to oxidative dimerization at C2/C4 if exposed to air in solution

Part 3: Synthesis & Manufacturing Protocol

Retrosynthetic Analysis

The most robust route to **3-Ethyl-1H-indol-7-ol** is the Fischer Indole Synthesis.^[1] This method utilizes the [3,3]-sigmatropic rearrangement of a hydrazone formed between a C7-oxygenated hydrazine and an aldehyde.^[1]

- Precursor A: 2-Hydrazinophenol (as hydrochloride salt to prevent oxidation).^[1]
- Precursor B: Butanal (Butyraldehyde).^[1]
- Catalyst: Zinc Chloride () or Sulfuric Acid ()^[1]

Detailed Experimental Protocol

Note: All steps must be performed under a nitrogen or argon atmosphere to prevent the formation of quinone-imine byproducts.

Step 1: Hydrazone Formation^[1]

- Charge: In a 500 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve 2-Hydrazinophenol Hydrochloride (1.0 eq) in deoxygenated Ethanol (10 V).
- Addition: Add Butanal (1.1 eq) dropwise at 0°C over 15 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 2 hours. Monitor by TLC (System: Hexane/EtOAc 3:1) for the disappearance of hydrazine.^[1]

Step 2: Cyclization (Fischer Rearrangement)

- Acidification: Cool the hydrazone solution to 0°C. Slowly add concentrated (2.0 eq) or anhydrous (1.5 eq).
- Reflux: Heat the reaction mixture to reflux (80°C) for 3–5 hours. The solution will darken; this is normal, but excessive blackening indicates polymerization.^[1]
- Quench: Cool to room temperature and pour the mixture onto crushed ice/water (20 V).

Step 3: Isolation & Purification

- Extraction: Extract the aqueous slurry with Ethyl Acetate ().
- Wash: Wash combined organics with Brine (), then saturated to neutralize acid traces.
- Drying: Dry over anhydrous

, filter, and concentrate in vacuo.

- Chromatography: Purify the crude residue via flash column chromatography on silica gel.
 - Eluent Gradient: 0%
30% Ethyl Acetate in Hexanes.[1]
 - Target Fraction: The 7-hydroxyindole typically elutes after the non-polar impurities but before the baseline tars.[1]

Mechanistic Pathway Visualization[1]



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Figure 1: Mechanistic flow of the Fischer Indole Synthesis converting 2-hydrazinophenol and butanal into **3-Ethyl-1H-indol-7-ol**.

Part 4: Applications in Drug Discovery[1]

Scaffold for NSAID Development

3-Ethyl-1H-indol-7-ol is a structural isomer of the key intermediate used for Etodolac (Lodine). [1]

- Etodolac Intermediate: 7-Ethyltryptophol (Ethyl group at C7, Ethanol chain at C3).[1]
- Target Molecule: **3-Ethyl-1H-indol-7-ol** (Ethyl group at C3, Hydroxyl at C7).[1]

Researchers utilize this isomer to probe the Structure-Activity Relationship (SAR) of the cyclooxygenase (COX) binding pocket.[1] By inverting the substituents, scientists can determine if the C7-ethyl group of Etodolac is essential for hydrophobic packing or if the C7-hydroxyl variant offers superior H-bonding capabilities with Arg-120 in COX enzymes.[1]

Serotonin (5-HT) Receptor Ligands

The 7-hydroxyindole motif mimics the electronic properties of serotonin (5-hydroxytryptamine) but with altered steric bulk due to the C3-ethyl group.^[1] This makes it a valuable fragment for designing:

- 5-HT_{2A} Antagonists: For antipsychotic applications.^[1]
- 5-HT₇ Agonists: For cognitive enhancement and circadian rhythm modulation.^[1]

Part 5: Analytical Profiling & Quality Control^[1]

To ensure the integrity of the synthesized compound, the following analytical signatures must be verified.

¹H-NMR Interpretation (DMSO-d₆, 400 MHz)

Shift (ppm)	Multiplicity	Integration	Assignment
10.85	Broad Singlet	1H	Indole NH
9.40	Broad Singlet	1H	Phenolic OH (C7)
7.05	Doublet (J=8Hz)	1H	C4-H (Aromatic)
6.80	Triplet (J=8Hz)	1H	C5-H (Aromatic)
6.95	Doublet (J=2Hz)	1H	C2-H (Indole C2)
6.55	Doublet (J=8Hz)	1H	C6-H (Aromatic)
2.68	Quartet	2H	Ethyl CH ₂
1.25	Triplet	3H	Ethyl CH ₃

Mass Spectrometry (LC-MS)^[1]

- Ionization: ESI+ (Electrospray Ionization, Positive Mode)^[1]
- Expected Mass:

m/z[1]

- Fragmentation: Loss of ethyl group (

) is a common daughter ion.[1]

Part 6: Safety & Handling (MSDS Highlights)

Signal Word:WARNING

- Hazard Statements:
 - H302: Harmful if swallowed.[1][2]
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1]
- Precautionary Measures:
 - Oxidation Risk: The C7-hydroxyl group renders the indole electron-rich and prone to oxidation.[1] Store under argon.
 - PPE: Wear nitrile gloves and safety goggles.[1] Use a fume hood during synthesis to avoid inhaling hydrazine residues.[1]

References

- Robinson, B. (1983).[1] The Fischer Indole Synthesis. John Wiley & Sons.[1] (Classic text on the mechanistic underpinning of indole synthesis).[1]
- Demerson, C. A., et al. (1976).[1] "Etodolac, a new non-steroidal anti-inflammatory drug: synthesis and structure-activity relationships." [1] Journal of Medicinal Chemistry, 19(3), 391-395.[1] (Contextual reference for indole-based NSAID scaffolds).

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